

Application Notes: AMG 837 hemicalcium for Studying Gq-Coupled Protein Signaling

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Compound of Interest

Compound Name: AMG 837 hemicalcium

Cat. No.: B15570486

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Introduction

AMG 837 hemicalcium is a potent and orally bioavailable partial agonist for the Free Fatty Acid Receptor 1 (FFA1), also known as G-protein coupled receptor 40 (GPR40).^{[1][2]} GPR40 is a Gq-coupled receptor predominantly expressed in pancreatic β -cells and, to a lesser extent, in enteroendocrine cells and the brain.^{[3][4]} Its activation by ligands like AMG 837 initiates a canonical Gq signaling cascade, making this compound a valuable pharmacological tool for researchers studying this pathway.^{[5][6]}

Mechanism of Action

The activation of GPR40 by AMG 837 leads to the stimulation of the G α_q class of G-proteins.^[5] ^[6] This triggers the activation of Phospholipase C (PLC), which then catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).^{[3][7]} IP3 diffuses through the cytoplasm to bind to its receptor on the endoplasmic reticulum, causing the release of stored intracellular calcium (Ca²⁺).^{[3][7]} This rapid increase in cytosolic calcium is a hallmark of Gq pathway activation. Concurrently, DAG activates Protein Kinase C (PKC).^{[3][8]} This signaling pathway is critical for

the potentiation of glucose-stimulated insulin secretion (GSIS), which is the primary physiological effect studied for GPR40 agonists.[5][7][9]

Due to its specific action on the GPR40 receptor, AMG 837 allows for the targeted activation of the Gq pathway in cells endogenously or recombinantly expressing the receptor. This makes it an ideal tool for high-throughput screening of GPR40 antagonists, for dissecting the downstream consequences of Gq activation, and for studying ligand-biased signaling, as some studies have classified AMG 837 as a 'Gq-only' agonist in contrast to other compounds that may also engage Gs signaling.[10]

Physicochemical and Pharmacological Properties

For effective experimental design, it is crucial to understand the properties of AMG 837. The compound is highly soluble in DMSO and is known to bind extensively to plasma proteins like albumin, which should be considered when designing cell-based assays with serum or albumin.[5]

Table 1: Physicochemical Properties of **AMG 837 hemicalcium**

Property	Value	Source
Molecular Weight	457.47 g/mol	
Formula	$C_{26}H_{20}F_3O_3 \cdot \frac{1}{2}Ca$	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at +4°C	

| CAS Number | 1291087-14-3 | |

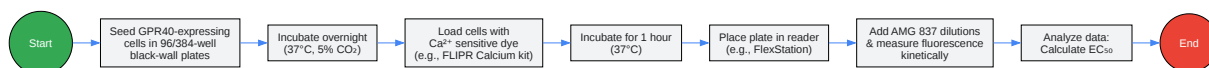
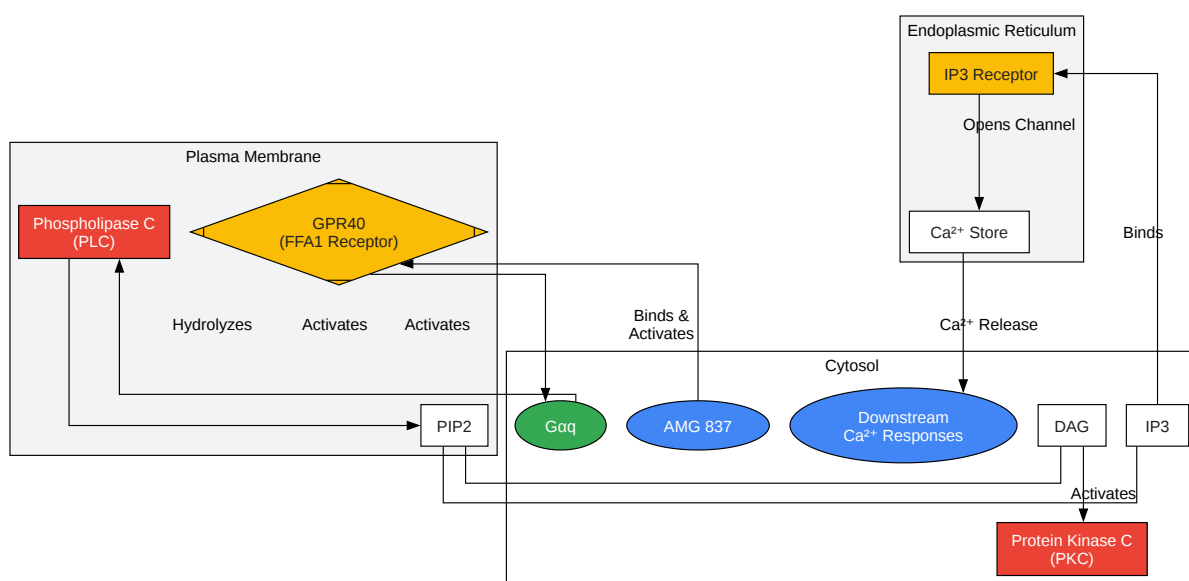
Table 2: In Vitro Pharmacological Activity of AMG 837

Assay	Species/System	Potency (EC ₅₀) / Affinity (pIC ₅₀)	Efficacy (% E _{max})	Source
Calcium Flux	Human GPR40 (CHO cells)	13.5 nM	Partial Agonist (29%)	[11]
Calcium Flux	Mouse GPR40 (CHO cells)	22.6 nM	Partial Agonist	
Calcium Flux	Rat GPR40 (CHO cells)	31.7 nM	Partial Agonist	
[³ H]AMG 837 Binding	Human GPR40	pIC ₅₀ = 8.13	N/A	[1]
IP Accumulation	Mouse GPR40	11.0 ± 0.05 nM	N/A	[11]

| Insulin Secretion| Primary Mouse Islets | 142 ± 20 nM | N/A |[\[1\]](#)[\[5\]](#) |

Signaling and Experimental Workflow Diagrams

The following diagrams illustrate the GPR40 signaling pathway and the general workflows for the key experimental protocols described below.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AMG 837: a potent, orally bioavailable GPR40 agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. GPR40 - Proteopedia, life in 3D [proteopedia.org]
- 4. spandidos-publications.com [spandidos-publications.com]
- 5. journals.plos.org [journals.plos.org]
- 6. AMG 837: A Novel GPR40/FFA1 Agonist that Enhances Insulin Secretion and Lowers Glucose Levels in Rodents - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Activation of GPR40 as a Therapeutic Target for the Treatment of Type 2 Diabetes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. AMG 837: a novel GPR40/FFA1 agonist that enhances insulin secretion and lowers glucose levels in rodents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. GPR40 (FFAR1) – Combined Gs and Gq signaling in vitro is associated with robust incretin secretagogue action ex vivo and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 11. A Potent Class of GPR40 Full Agonists Engages the Enteroinsular Axis to Promote Glucose Control in Rodents | PLOS One [journals.plos.org]

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